

Personal protective equipment for handling 2-Bromofuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromofuran

Cat. No.: B1272941

[Get Quote](#)

Essential Safety and Handling Guide for 2-Bromofuran

This document provides critical safety, handling, and disposal information for laboratory professionals working with **2-Bromofuran**. The following procedural guidance is designed to ensure safe laboratory operations and minimize risks to personnel and the environment.

Hazard Summary

2-Bromofuran is a highly flammable and irritating chemical.^{[1][2]} It is crucial to understand its primary hazards before handling. The compound is classified as a "Danger" substance and requires stringent safety protocols.^[2]

Hazard Category	Description
Physical Hazards	H225: Highly flammable liquid and vapor. ^{[2][3]}
Health Hazards	H315: Causes skin irritation. ^{[2][4]} H319: Causes serious eye irritation. ^{[2][4]} H335: May cause respiratory irritation. ^{[2][4]}
Additional Concerns	Air sensitive. ^[5] May be harmful if swallowed, inhaled, or absorbed through the skin. ^[5]

Quantitative Safety Data

Key physical and chemical properties of **2-Bromofuran** relevant to its safe handling are summarized below.

Property	Value
Molecular Formula	C ₄ H ₃ BrO[2][5][6]
Molecular Weight	146.97 g/mol [2][5][6]
Appearance	Colorless to light yellow liquid.[1][6]
Flash Point	3 °C (37.4 °F)[6]
Boiling Point	106.6 ± 13.0 °C at 760 mmHg[5]
Density	~1.7 g/cm ³ [5][6]
Storage Temperature	Refrigerated, below 4°C (39°F).[5][7]

Personal Protective Equipment (PPE)

Strict adherence to PPE requirements is mandatory to prevent exposure. All handling should occur in a certified chemical fume hood.[1][4]

Protection Type	Required PPE	Specifications & Best Practices
Eye and Face	Chemical splash goggles and face shield	Goggles must be ANSI Z87.1 compliant. [8] [9] A face shield must be worn over goggles during procedures with a high risk of splashing. [8] [9]
Skin and Body	Chemical-resistant gloves and a flame-resistant (FR) lab coat	Wear appropriate protective gloves to prevent skin exposure. [4] [5] Always inspect gloves before use and replace immediately if contaminated. A flame-resistant lab coat is recommended. [8] [9] Long pants and closed-toe shoes are required. [8] [10]
Respiratory	Use within a chemical fume hood	All work must be conducted in a well-ventilated area, preferably a certified chemical fume hood, to keep airborne concentrations low. [4] [5] If ventilation is inadequate or a spill occurs, a NIOSH/MSHA-approved respirator is necessary. [5]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety and compliance.

Step-by-Step Handling Protocol

- Preparation: Before starting work, ensure a chemical fume hood is certified and operational. Locate the nearest safety shower and eyewash station.[\[5\]](#)

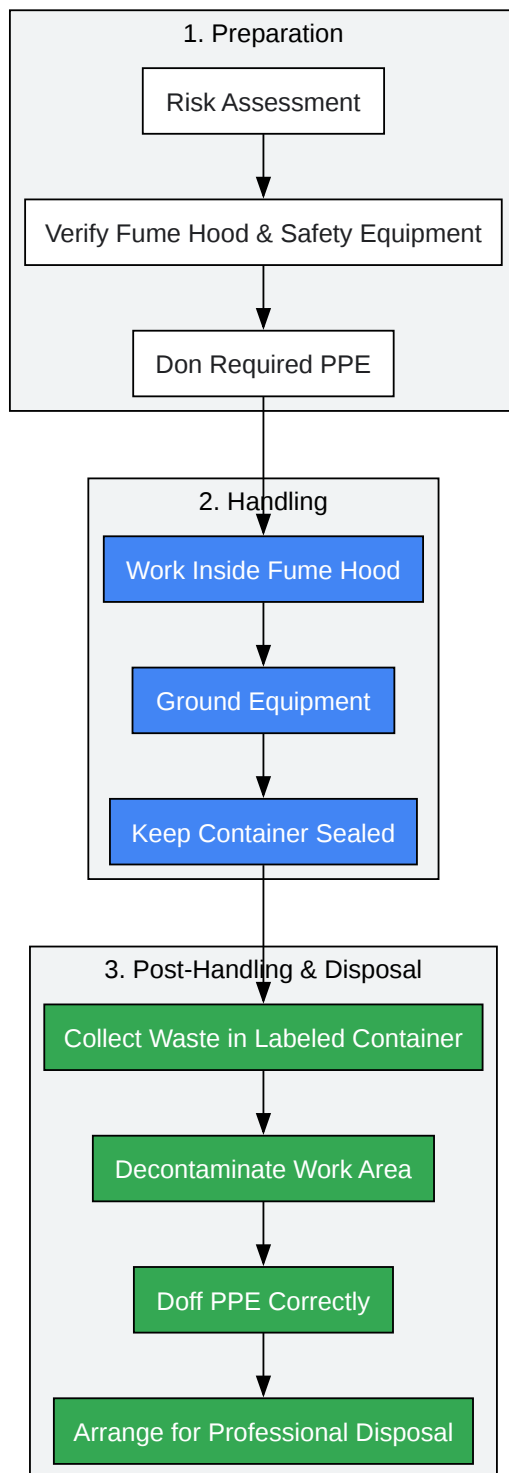
- PPE: Don all required PPE as specified in the table above.
- Handling: Conduct all manipulations of **2-Bromofuran** inside the fume hood. Use spark-proof tools and ensure all equipment is properly grounded to prevent static discharge.[\[3\]](#)[\[11\]](#) Keep the container tightly closed when not in use.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents and acids.[\[5\]](#)[\[7\]](#)
- Storage: Store **2-Bromofuran** in a tightly sealed container under an inert nitrogen atmosphere, and keep refrigerated below 4°C (39°F).[\[5\]](#)[\[7\]](#)
- Decontamination: After handling, wash hands thoroughly with soap and water.[\[4\]](#) Decontaminate all work surfaces and equipment.

Waste Disposal Plan

- Characterization: All **2-Bromofuran** waste and contaminated materials must be treated as hazardous waste.[\[12\]](#)
- Collection: Collect all liquid and solid waste in a dedicated, properly labeled, and sealed hazardous waste container.[\[5\]](#)[\[12\]](#) The container should be stored in a cool, well-ventilated area away from ignition sources.
- Contaminated Materials: Any items that come into contact with **2-Bromofuran**, such as gloves, absorbent pads, and empty containers, must be disposed of as hazardous waste.[\[12\]](#)
- Final Disposal: Arrange for collection by a licensed hazardous waste disposal company.[\[12\]](#) [\[13\]](#) Never pour **2-Bromofuran** down the drain or dispose of it with regular trash.[\[11\]](#) Always consult and adhere to your institution's and local environmental regulations.[\[13\]](#)

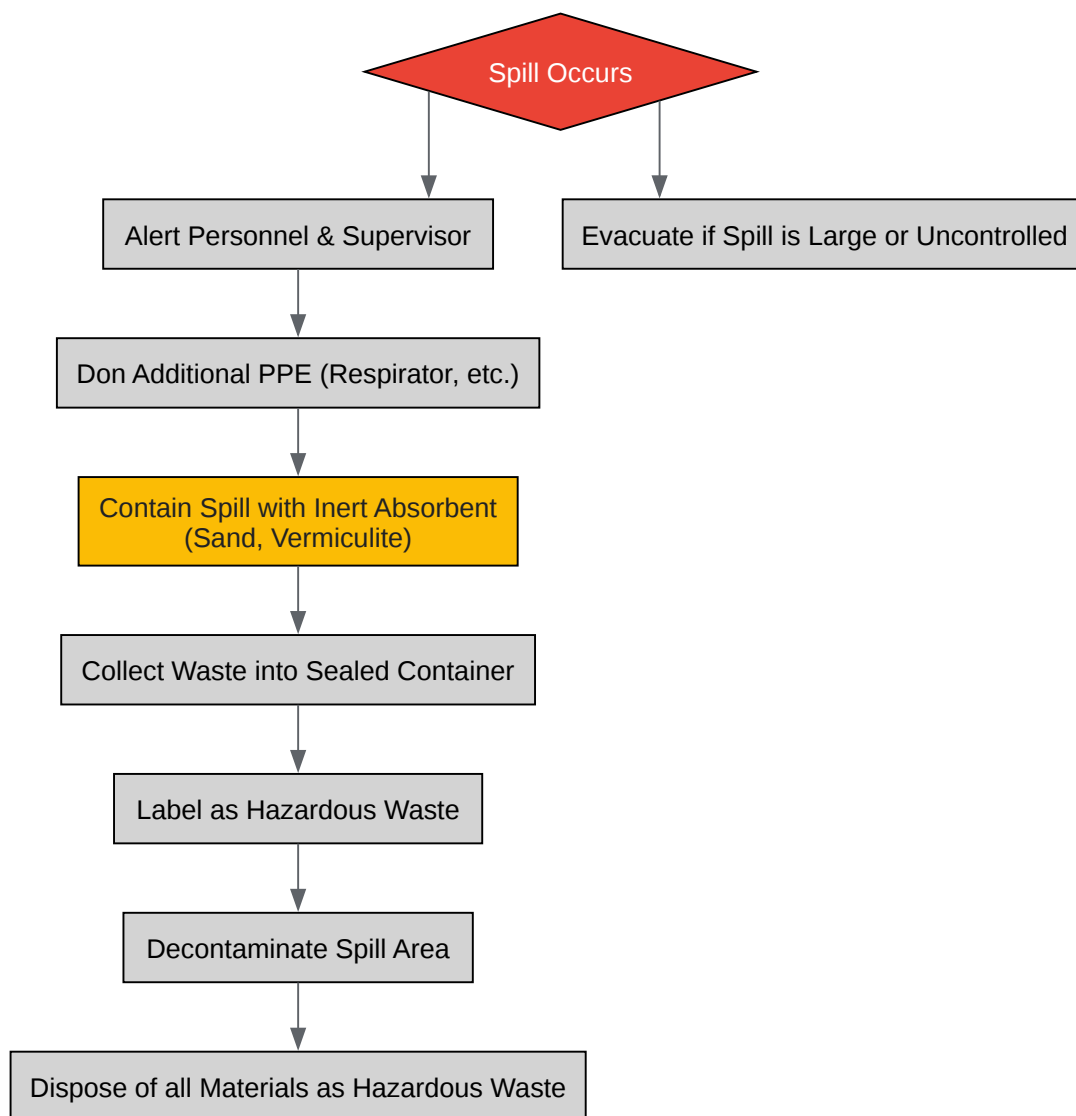
Procedural Diagrams

The following diagrams illustrate the essential workflows for safely handling **2-Bromofuran**.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **2-Bromofuran**.



[Click to download full resolution via product page](#)

Caption: Emergency spill response plan.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. Furan, 2-bromo- | C₄H₃BrO | CID 2776190 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Bromofuran | 584-12-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. 2-Bromofuran | CAS#:584-12-3 | Chemsrsc [chemsrc.com]
- 6. 2-Bromofuran | 584-12-3 [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. Flame Resistant PPE | Department of Chemistry and Biochemistry [chemistry.osu.edu]
- 9. benchchem.com [benchchem.com]
- 10. Personal Protective Equipment (PPE) - Environmental Health and Safety - Purdue University [purdue.edu]
- 11. fishersci.com [fishersci.com]
- 12. benchchem.com [benchchem.com]
- 13. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromofuran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272941#personal-protective-equipment-for-handling-2-bromofuran]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com